

# Standard Operating Procedure: Disposal of 24,25-Epoxytirucall-7-en-3,23-dione

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## Compound of Interest

Compound Name: 24,25-Epoxytirucall-7-en-3,23-dione

Cat. No.: B15592063

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **24,25-Epoxytirucall-7-en-3,23-dione**. In the absence of a specific Safety Data Sheet (SDS), this compound should be handled as a hazardous chemical waste. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

## Immediate Safety and Personal Protective Equipment (PPE)

Before handling **24,25-Epoxytirucall-7-en-3,23-dione** for disposal, ensure the following personal protective equipment is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

## Waste Characterization and Segregation

Proper characterization and segregation are the first steps in compliant chemical waste disposal.

- **Treat as Hazardous:** As specific hazard data for **24,25-Epoxytirucall-7-en-3,23-dione** is not readily available, it must be treated as hazardous chemical waste.<sup>[1]</sup>
- **Do Not Mix:** Do not mix **24,25-Epoxytirucall-7-en-3,23-dione** waste with other waste streams unless compatibility is confirmed. Incompatible wastes, such as acids and bases, must be stored separately.<sup>[2][3]</sup>
- **Solid vs. Liquid Waste:** Dispose of the pure compound (solid) and solutions containing the compound in separate, appropriate waste containers.

## Disposal of Solid 24,25-Epoxytirucall-7-en-3,23-dione

For the disposal of the pure, solid compound:

- **Original Container:** If possible, dispose of the solid reagent in its original manufacturer's container.<sup>[3]</sup> Do not deface the original label.
- **Labeling:** Affix a "Hazardous Waste" label to the container. The label must include:
  - The full chemical name: "**24,25-Epoxytirucall-7-en-3,23-dione**"
  - CAS Number: 890928-81-1
  - The words "Hazardous Waste"
  - Accumulation start date
  - Name of the principal investigator or laboratory contact
- **Secure Closure:** Ensure the container cap is tightly sealed to prevent any leakage.<sup>[3]</sup>

## Disposal of Solutions Containing 24,25-Epoxytirucall-7-en-3,23-dione

For solutions containing the dissolved compound (e.g., in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone):

- **Select a Compatible Container:** Use a chemically compatible, leak-proof container with a screw-on cap.<sup>[2]</sup><sup>[3]</sup> For example, if the solvent is a halogenated organic, use a designated halogenated waste container.
- **Labeling:** Attach a "Hazardous Waste" label to the liquid waste container. List all chemical constituents, including solvents, with their approximate concentrations or volumes.
- **Do Not Overfill:** Fill the container to no more than 90% capacity to allow for expansion.<sup>[2]</sup>
- **Keep Closed:** Keep the waste container closed except when adding waste.<sup>[3]</sup>

## Disposal of Contaminated Lab Supplies

For items such as gloves, pipette tips, and absorbent paper contaminated with **24,25-Epoxytirucall-7-en-3,23-dione**:

- **Segregate as Dry Hazardous Waste:** These materials should be considered chemically contaminated solid waste.
- **Double-Bag:** Place the contaminated items in a clear plastic bag, and then double-bag them to allow for visual inspection by environmental health and safety (EH&S) personnel.<sup>[3]</sup>
- **Labeling:** Label the outer bag as "Hazardous Waste" and list the chemical contaminant ("Trace **24,25-Epoxytirucall-7-en-3,23-dione**").
- **Sharps:** Any contaminated sharps (e.g., needles, broken glass) must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.<sup>[3]</sup>

## Storage of Hazardous Waste

All waste containers must be stored in a designated "Satellite Accumulation Area" (SAA) within the laboratory.<sup>[2]</sup>

- **Secondary Containment:** Place all waste containers in a secondary container, such as a lab tray, that is chemically compatible and can hold 110% of the volume of the largest container.

[3] This is to contain any potential leaks or spills.

- Segregation: Store incompatible waste streams separately within the SAA.

## Requesting Waste Collection

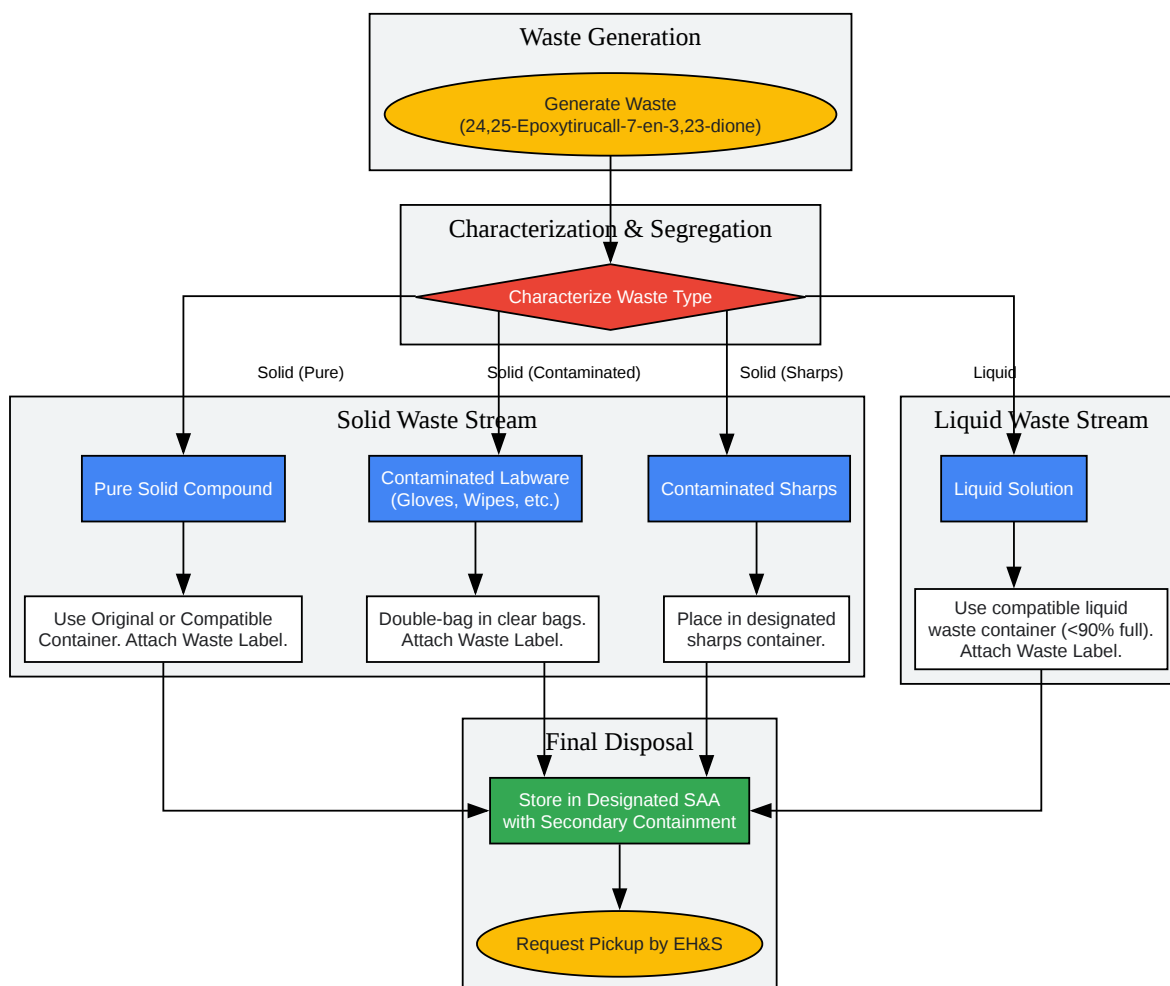
Contact your institution's Environmental Health & Safety (EH&S) department to schedule a hazardous waste pickup. Do not dispose of this chemical down the drain or in the regular trash.

[1]

Parameter	Guideline	Source
Waste Classification	Hazardous Chemical Waste	General Best Practice
Solid Waste Container	Original manufacturer's container or a compatible, labeled container.	[3]
Liquid Waste Container	Chemically compatible, leak-proof container with a screw-on cap.	[2][3]
Container Fill Level	Maximum 90% capacity.	[2]
Labeling Requirement	"Hazardous Waste" label with full chemical name, CAS number, and accumulation date.	[3][4]
Storage Location	Designated Satellite Accumulation Area (SAA).	[2]
Secondary Containment	Required for all waste containers. Must hold 110% of the largest container's volume.	[3]
Contaminated PPE/Debris	Double-bag in clear plastic bags and label as hazardous waste.	[3]
Final Disposal Route	Collection by institutional Environmental Health & Safety (EH&S).	[4][5]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **24,25-Epoxytirucall-7-en-3,23-dione** and associated waste.



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Caption: Disposal workflow for **24,25-Epoxytirucall-7-en-3,23-dione**.

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